

Quinoclamine adsorption pine bark substrate

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Compound Focus: Quinoclamine

CAS No.: 2797-51-5

Cat. No.: S540867

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FAQ: Quinoclamine in Pine Bark Systems

Q1: Does a pine bark substrate affect the availability of quinoclamine for liverwort control? Yes, the organic matter in a pine bark substrate can **sorb** (bind) herbicides, potentially reducing their availability. A related study on the herbicide isoxaben found that **over 99%** of the applied chemical was sorbed by a pine bark substrate after 36 hours [1]. While this specific figure is for isoxaben, it highlights a key mechanism that likely affects other herbicides like **quinoclamine**. Even with high sorption, the aqueous (water) phase concentration might remain high enough to be herbicidally active [1].

Q2: Why is there variable control of liverwort with quinoclamine? Research indicates that the variation is likely due to the **differential sensitivity of liverwort tissues to quinoclamine**, not necessarily the substrate alone [2].

- **Highly Sensitive Tissues:** Juvenile thalli and antheridial receptacles (male reproductive structures) have low I_{50} values.
- **Highly Tolerant Tissues:** Archegonial receptacles (female reproductive structures) are significantly more tolerant, with an I_{50} value exceeding the highest rate tested.

The table below summarizes the differential tissue sensitivity to post-applied **quinoclamine**.

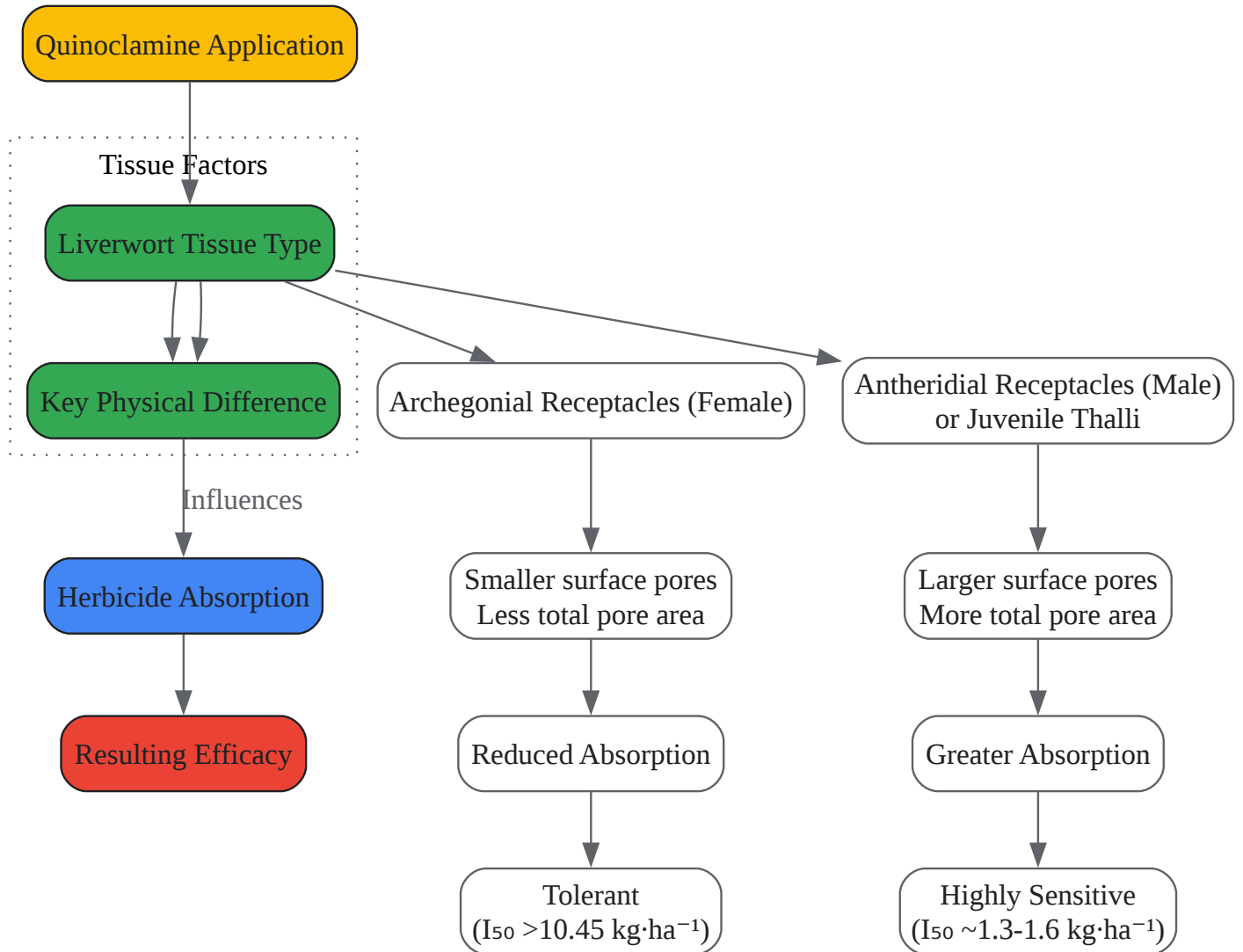
Liverwort Tissue	Estimated I_{50} (kg·ha ⁻¹)	Sensitivity
Juvenile Thalli (leaflike structures)	1.27 [2]	High

Liverwort Tissue	Estimated I ₅₀ (kg·ha ⁻¹)	Sensitivity
Antheridial Receptacles (male)	1.60 [2]	High
Archegonial Receptacles (female)	> 10.45 [2]	Very Low / Tolerant

Q3: What is the basis for the tolerance of female reproductive structures? The tolerance of archegonial receptacles can be partially attributed to **reduced absorption** of the herbicide. This is due to their physical structure:

- **Smaller Pores:** Scanning electron microscopy revealed that archegonial receptacles have smaller surface pores (equivalent to stomata) compared to other tissues [2].
- **Less Total Pore Area:** This reduced pore size results in less total area for the herbicide to enter the plant [2].

The following diagram illustrates the relationship between tissue structure, absorption, and the resulting efficacy of **quinoclamine**.



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Experimental Protocols & Data

The core insights on **quinoclamine** come from a series of experiments designed to document and understand its differential effects. Here is a summary of the key methodologies cited.

1. Protocol for Dose-Response Analysis This experiment established the I_{50} values for different liverwort tissues [2].

- **Objective:** To quantify the sensitivity of various liverwort tissues to **quinoclamine**.
- **Methodology:**
 - Liverwort tissues (archegonial receptacles, antheridial receptacles, and thalli) were treated with POST-applied **quinoclamine** at a range of doses.
 - The response of the population was measured, and a log-logistic analysis was used to model the dose-response relationship [2] [1].
 - The **I₅₀** (the dose required to control 50% of the population) was estimated for each tissue type.
- **Key Measurement:** I₅₀ value (kg·ha⁻¹).

2. Protocol for Investigating Absorption This experiment helped explain the mechanism behind differential sensitivity [2].

- **Objective:** To measure the absorption of **quinoclamine** into different liverwort tissues.
- **Methodology:**
 - Radiolabeled **14C–quinoclamine** was applied to the different liverwort tissues.
 - After a set period, the amount of **14C** absorbed by the tissues was measured and compared.
- **Key Measurement:** Percentage of applied radiolabel absorbed.

3. Protocol for Examining Physical Structure This experiment linked physical characteristics to absorption differences [2].

- **Objective:** To compare the surface morphology of liverwort tissues.
- **Methodology:**
 - Samples of the different tissues were examined using **Scanning Electron Microscopy (SEM)**.
 - The size and area of surface pores were analyzed.
- **Key Measurement:** Pore size and total pore area.

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References

1. Foliar vs. Root Sensitivity of Hairy Bittercress (*Cardamine hirsuta* ... [cambridge.org]
2. Differential Response of Liverwort (*Marchantia polymorpha* ... [cambridge.org]

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